

MLS1547: A G Protein-Biased Agonist for the Dopamine D2 Receptor

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Compound of Interest

Compound Name: MLS1547

Cat. No.: B15619770

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Introduction

The Dopamine D2 receptor (D2R), a Class A G protein-coupled receptor (GPCR), is a critical target in the treatment of various neurological and psychiatric disorders, including Parkinson's disease and schizophrenia.[1] D2R activation initiates downstream signaling through two primary pathways: the canonical G protein-dependent pathway and the non-canonical β -arrestin-mediated pathway.[1][2] The development of biased ligands, which preferentially activate one of these pathways over the other, offers a promising therapeutic strategy to enhance efficacy while minimizing side effects.[3] This technical guide focuses on **MLS1547**, a well-characterized G protein-biased agonist for the D2R.[4][5] **MLS1547** demonstrates high efficacy in activating G protein-mediated signaling while exhibiting a notable inability to recruit β -arrestin, making it a valuable tool for dissecting the distinct roles of these signaling cascades.[5][6]

Molecular Profile of MLS1547

- Chemical Name: 5-Chloro-7-[[4-(2-pyridinyl)-1-piperazinyl]methyl]-8-quinolinol[7]
- Molecular Formula: C₁₉H₁₉ClN₄O
- Molecular Weight: 354.83 g/mol

- CAS Number: 315698-36-3

Quantitative Data Summary

The following tables summarize the key in vitro pharmacological data for **MLS1547** at the Dopamine D2 Receptor.

Table 1: Binding Affinity of **MLS1547** at Dopamine Receptors

Receptor	Radioligand	K _i (μM)	Reference(s)
D2R	[³ H]methylspiperone	1.2 ± 0.2	[4]
D3R	[³ H]methylspiperone	2.3 ± 0.2	[4]
D4R	[³ H]methylspiperone	0.32 ± 0.04	[4]

Table 2: Functional Activity of **MLS1547** in G Protein-Mediated Signaling Assays

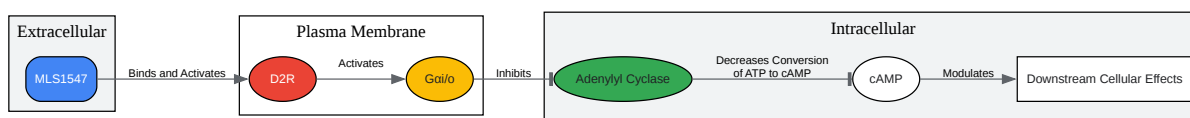
Assay	Cell Line	Parameter	MLS1547	Dopamine (Control)	Reference(s)
cAMP Inhibition	CHO cells expressing D2R	EC ₅₀ (μM)	0.26 ± 0.07	0.06 ± 0.02	[7]
E _{max} (%)	97.1 ± 3.7	100.4 ± 1.6	[7]		
Calcium Mobilization (Gai/q chimera)	HEK293 cells expressing D2R and Gqi5	EC ₅₀ (μM)	0.37 ± 0.2	0.0025 ± 0.0003	[7]
E _{max} (%)	89.3 ± 4.3	101.7 ± 0.1	[7]		

Table 3: Functional Activity of **MLS1547** in β-Arrestin Recruitment Assays

Assay	Cell Line	Parameter	MLS1547	Dopamine (Control)	Reference(s)
DiscoverX PathHunter	CHO-K1 cells expressing D2R	Agonist Activity	No measurable recruitment	EC ₅₀ = 0.09 ± 0.03 μM	[4]
Antagonist Activity (IC ₅₀ , μM)	9.9 ± 0.9	-	[4]		
BRET	HEK293 cells with D2R-Rluc8 & mVenus-β-arrestin-2	Agonist Activity	No measurable recruitment	EC ₅₀ = 0.05 ± 0.01 μM	[4]
Antagonist Activity (IC ₅₀ , μM)	3.8 ± 1.8	-	[4]		

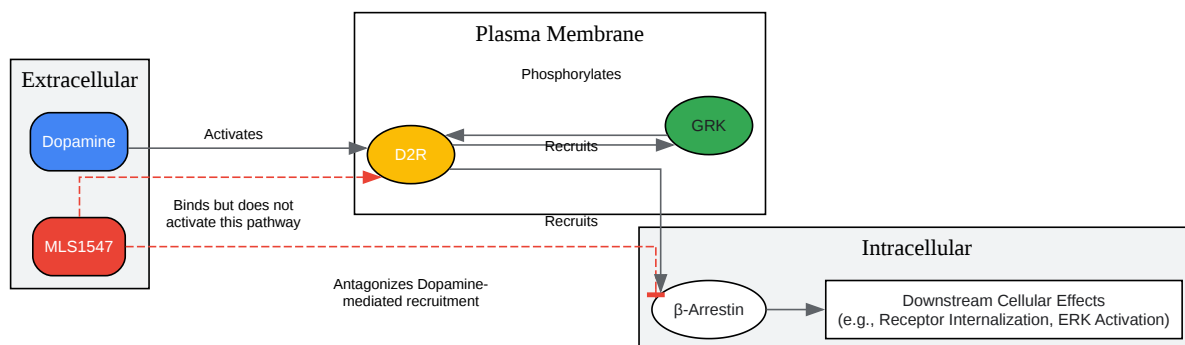
Signaling Pathways

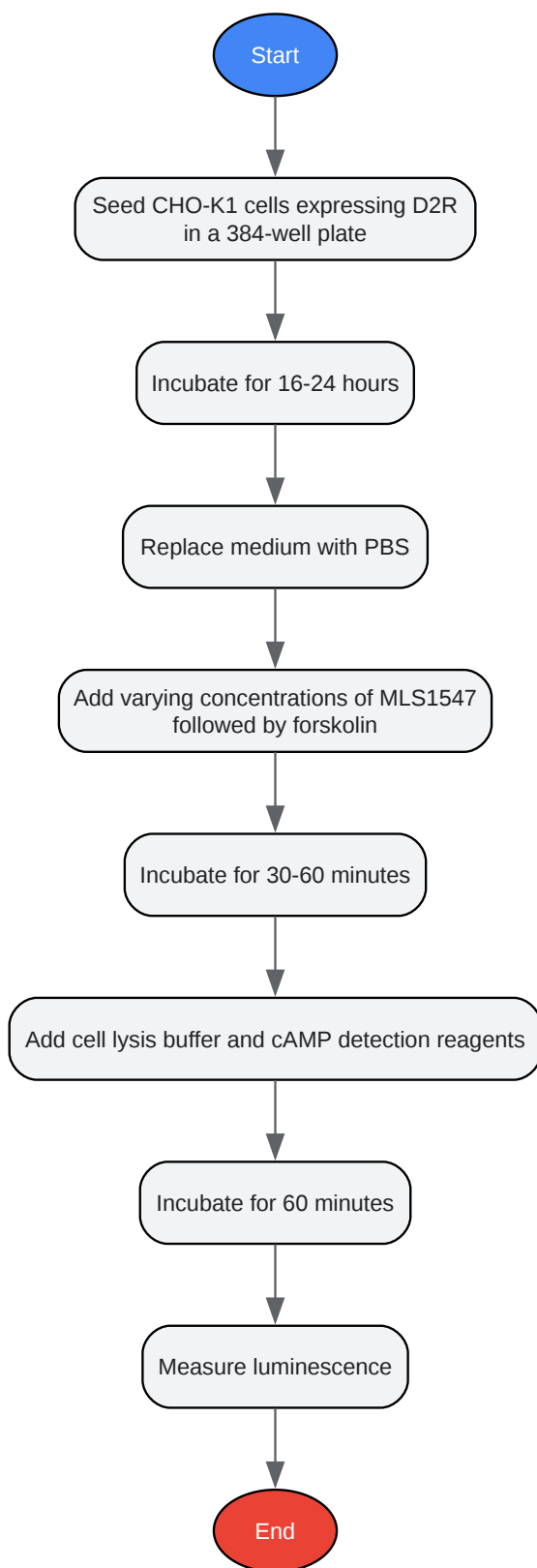
The following diagrams illustrate the canonical G protein-dependent and β-arrestin-dependent signaling pathways of the Dopamine D2 Receptor and the selective action of **MLS1547**.

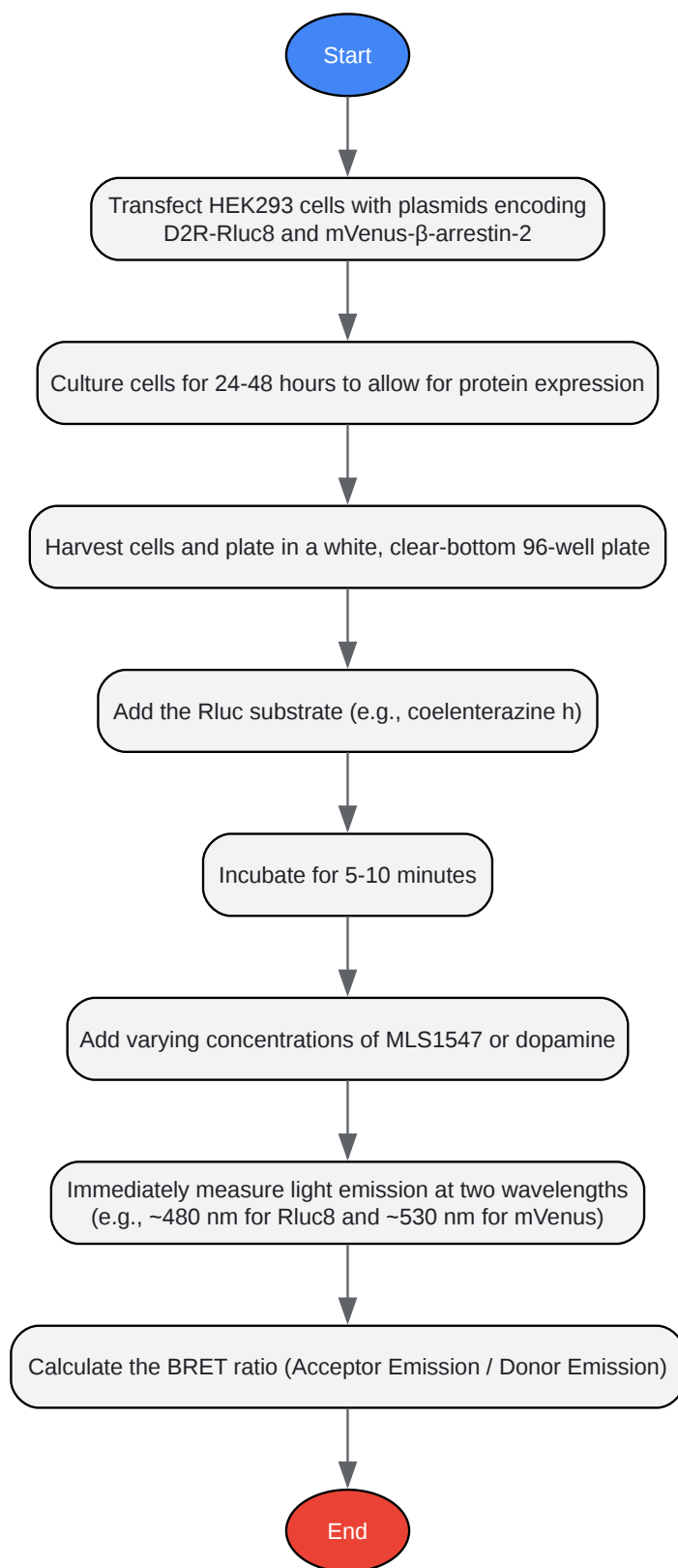


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D2R G Protein-Dependent Signaling Pathway Activated by **MLS1547**.







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